

In-Depth Technical Guide: The Chemical Structure and Synthesis of LY2444296 (FP3FBZ)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LY2444296

Cat. No.: B8102925

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

LY2444296, also known as FP3FBZ, is a potent and selective short-acting antagonist of the kappa opioid receptor (KOR). Its chemical designation is ((S)-3-fluoro-4-(4-((2-(3-fluorophenyl)pyrrolidin-1-yl)methyl)phenoxy)benzamide). This technical guide provides a detailed overview of the chemical structure, physicochemical properties, and a comprehensive synthesis protocol for **LY2444296**. Additionally, it outlines the canonical signaling pathway of the kappa opioid receptor, the pharmacological target of **LY2444296**. The information presented herein is intended to support researchers and professionals in the fields of medicinal chemistry, pharmacology, and drug development.

Chemical Structure and Properties

LY2444296 is a complex organic molecule featuring a central phenoxybenzamide core linked to a substituted pyrrolidine moiety. The stereochemistry of the pyrrolidine ring is crucial for its biological activity.

Property	Value
IUPAC Name	((S)-3-fluoro-4-(4-((2-(3-fluorophenyl)pyrrolidin-1-yl)methyl)phenoxy)benzamide)
Synonyms	FP3FBZ
Molecular Formula	C ₂₄ H ₂₂ F ₂ N ₂ O ₂
Molecular Weight	408.44 g/mol
CAS Number	1346133-11-6
SMILES	<chem>O=C(N)C1=CC=C(OC2=CC=C(CN3--INVALID-LINK--CCC3)C=C2)C(F)=C1</chem>
Appearance	Light yellow to yellow solid

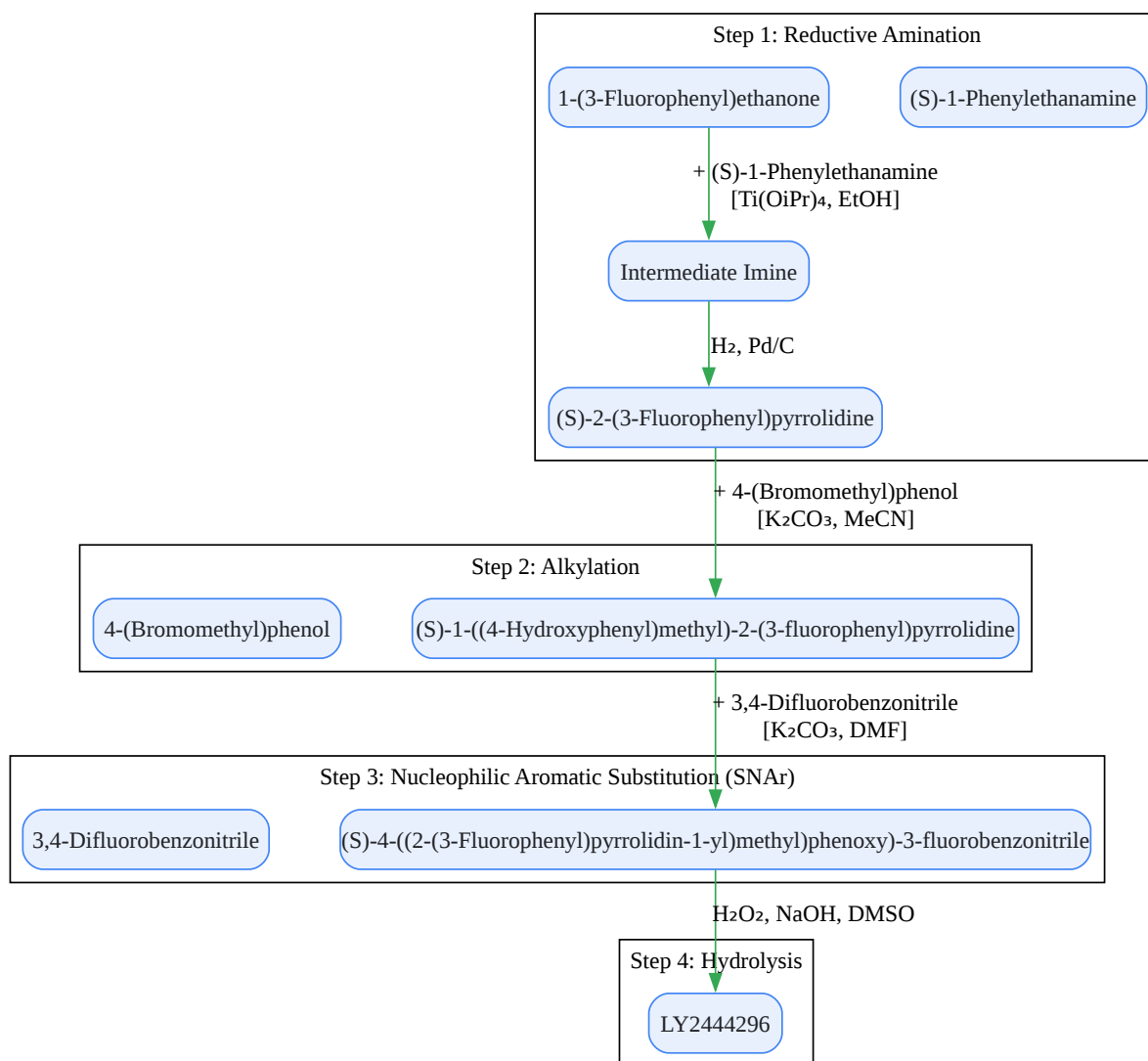
Chemical Structure Diagram

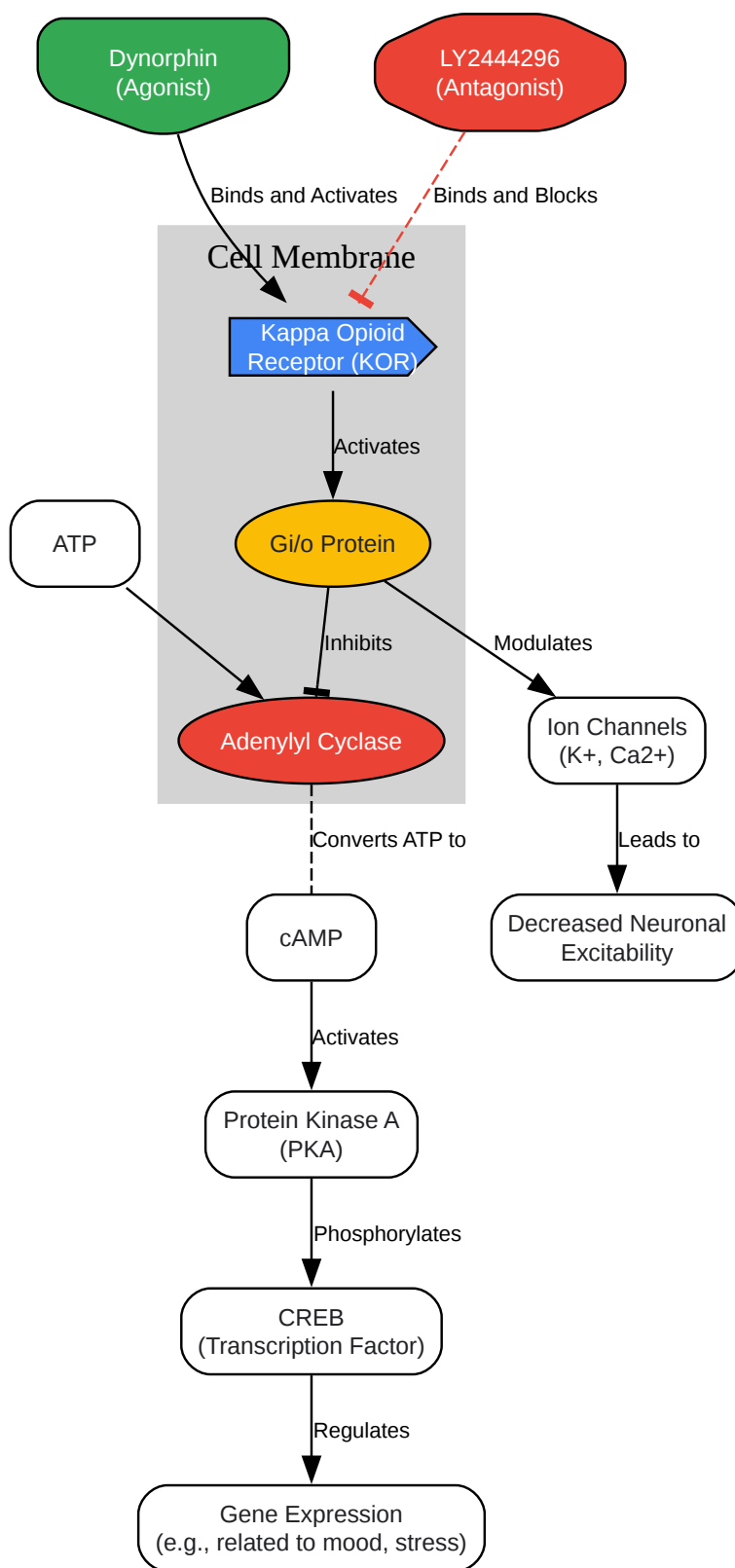
Caption: 2D Chemical Structure of **LY2444296** (FP3FBZ).

Synthesis of LY2444296

The synthesis of **LY2444296** can be accomplished through a multi-step process involving the formation of the key pyrrolidine intermediate followed by coupling with the phenoxybenzamide moiety. The following is a representative synthetic scheme.

Synthesis Workflow





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [In-Depth Technical Guide: The Chemical Structure and Synthesis of LY2444296 (FP3FBZ)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8102925#the-chemical-structure-and-synthesis-of-ly2444296-fp3fbz]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com